

# Physicochemical properties of 4-Ethylphenyl sulfate for research

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## Compound of Interest

Compound Name: **4-Ethylphenyl sulfate**

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## 4-Ethylphenyl Sulfate: A Technical Guide for Researchers

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## Introduction

**4-Ethylphenyl sulfate** (4EPS) is an endogenous metabolite of significant interest in the scientific community, particularly in the fields of neurobiology, oncology, and toxicology.<sup>[1][2][3]</sup> It is a gut microbial metabolite derived from the dietary amino acid tyrosine and has been identified as a uremic toxin.<sup>[1][4]</sup> Emerging research has implicated 4EPS in anxiety-like behaviors and has linked it to conditions such as autism spectrum disorders (ASD) and chronic kidney disease.<sup>[3][5][6]</sup> This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, analytical methods, and biological activities of **4-Ethylphenyl sulfate** to support researchers and drug development professionals.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-Ethylphenyl sulfate** is fundamental for its application in research. The following tables summarize its key characteristics.

Identifier	Value
IUPAC Name	(4-ethylphenyl) hydrogen sulfate <sup>[5]</sup>
CAS Number	85734-98-1 <sup>[5]</sup>
PubChem CID	20822574 <sup>[4]</sup>
ChEBI ID	CHEBI:82932 <sup>[5]</sup>
Molecular Formula	C8H10O4S <sup>[4][5]</sup>
SMILES	CCC1=CC=C(C=C1)OS(=O)(=O)O <sup>[5][7]</sup>
InChI	InChI=1S/C8H10O4S/c1-2-7-3-5-8(6-4-7)12-13(9,10)11/h3-6H,2H2,1H3,(H,9,10,11) <sup>[5]</sup>
InChIKey	DWZGLEPNCRFCEP-UHFFFAOYSA-N <sup>[5]</sup>

Property	Value	Source
Molecular Weight	202.23 g/mol	<sup>[4][7]</sup>
Appearance	White to off-white solid powder	<sup>[4]</sup>
Melting Point	Not available	<sup>[8]</sup>
Boiling Point	Not available	<sup>[8]</sup>
Water Solubility	0.76 g/L (predicted)	<sup>[8]</sup>
LogP	0.15 (predicted)	<sup>[1][8]</sup>
pKa	-1.90 (calculated)	<sup>[1][9]</sup>
Hydrogen Bond Donor Count	1	<sup>[4]</sup>
Hydrogen Bond Acceptor Count	4	<sup>[4]</sup>
Rotatable Bond Count	3	<sup>[4]</sup>

## Synthesis and Purification

**4-Ethylphenyl sulfate** is not commercially available as a standard research chemical in large quantities. It is typically synthesized from its precursor, 4-ethylphenol, through a sulfation reaction. The following is a general protocol based on standard chemical synthesis of similar sulfate esters.

### Synthesis of **4-Ethylphenyl sulfate**

This protocol is a general guideline and may require optimization.

#### Materials:

- 4-ethylphenol
- Sulfur trioxide pyridine complex
- Anhydrous pyridine
- Dichloromethane (DCM)
- Sodium bicarbonate
- Magnesium sulfate
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

#### Procedure:

- Dissolve 4-ethylphenol in anhydrous pyridine under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0°C in an ice bath.
- Slowly add sulfur trioxide pyridine complex to the cooled solution with constant stirring.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.

- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with brine, then dry over anhydrous magnesium sulfate.
- Filter the solution and evaporate the solvent under reduced pressure to obtain the crude product.

Purification: The crude **4-Ethylphenyl sulfate** can be purified by silica gel column chromatography using a hexane-ethyl acetate gradient. The fractions containing the purified product, as identified by TLC, are collected and the solvent is evaporated to yield the final product.

## Analytical Methods

Accurate and reliable analytical methods are crucial for the quantification and characterization of **4-Ethylphenyl sulfate** in various matrices.

## High-Performance Liquid Chromatography (HPLC)

A reversed-phase HPLC method can be developed for the analysis of **4-Ethylphenyl sulfate**. A C18 column is typically suitable for this purpose.

Suggested HPLC Conditions:

- Column: C18, 5  $\mu$ m, 4.6 x 250 mm (or equivalent)
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
- Flow Rate: 1.0 mL/min
- Detection: UV at 220 nm

- Injection Volume: 10  $\mu\text{L}$

Note: This method is a starting point and requires optimization and validation for specific applications.

## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS provides high sensitivity and selectivity for the quantification of **4-Ethylphenyl sulfate** in biological samples.

Sample Preparation for Plasma:

- To 100  $\mu\text{L}$  of plasma, add an internal standard (e.g., deuterated **4-Ethylphenyl sulfate**).
- Precipitate proteins by adding 400  $\mu\text{L}$  of cold acetonitrile.
- Vortex and centrifuge to pellet the proteins.
- Evaporate the supernatant to dryness under a stream of nitrogen.
- Reconstitute the residue in the initial mobile phase for injection.

LC-MS/MS Parameters:

- LC System: UPLC or HPLC system
- Column: C18 column suitable for mass spectrometry
- Mobile Phase: Gradient of acetonitrile and water with 0.1% formic acid
- Ionization: Electrospray ionization (ESI) in negative mode
- MRM Transitions: To be determined by direct infusion of a standard solution of **4-Ethylphenyl sulfate**.

## Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are essential for structural confirmation of synthesized **4-Ethylphenyl sulfate**. Spectral data for the precursor, 4-ethylphenol, is available for comparison.
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the functional groups present in **4-Ethylphenyl sulfate**, particularly the characteristic S=O and S-O stretching vibrations of the sulfate group.
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of **4-Ethylphenyl sulfate**.

## Biological Activity and Signaling Pathways

**4-Ethylphenyl sulfate** is a biologically active molecule that has been shown to exert effects on the central nervous system. Research suggests its involvement in anxiety-like behaviors through its impact on oligodendrocytes and myelination.<sup>[7]</sup>

## Mechanism of Action in the Central Nervous System

Studies in animal models have shown that elevated levels of **4-Ethylphenyl sulfate** can lead to anxiety-like behaviors. The proposed mechanism involves the disruption of oligodendrocyte function, which are the cells responsible for producing myelin in the central nervous system.<sup>[7]</sup> This impairment of oligodendrocyte maturation leads to reduced myelination of neuronal axons, which can alter brain activity and functional connectivity.<sup>[4][7]</sup>

The following diagram illustrates the proposed signaling pathway of **4-Ethylphenyl sulfate**'s effect on myelination.

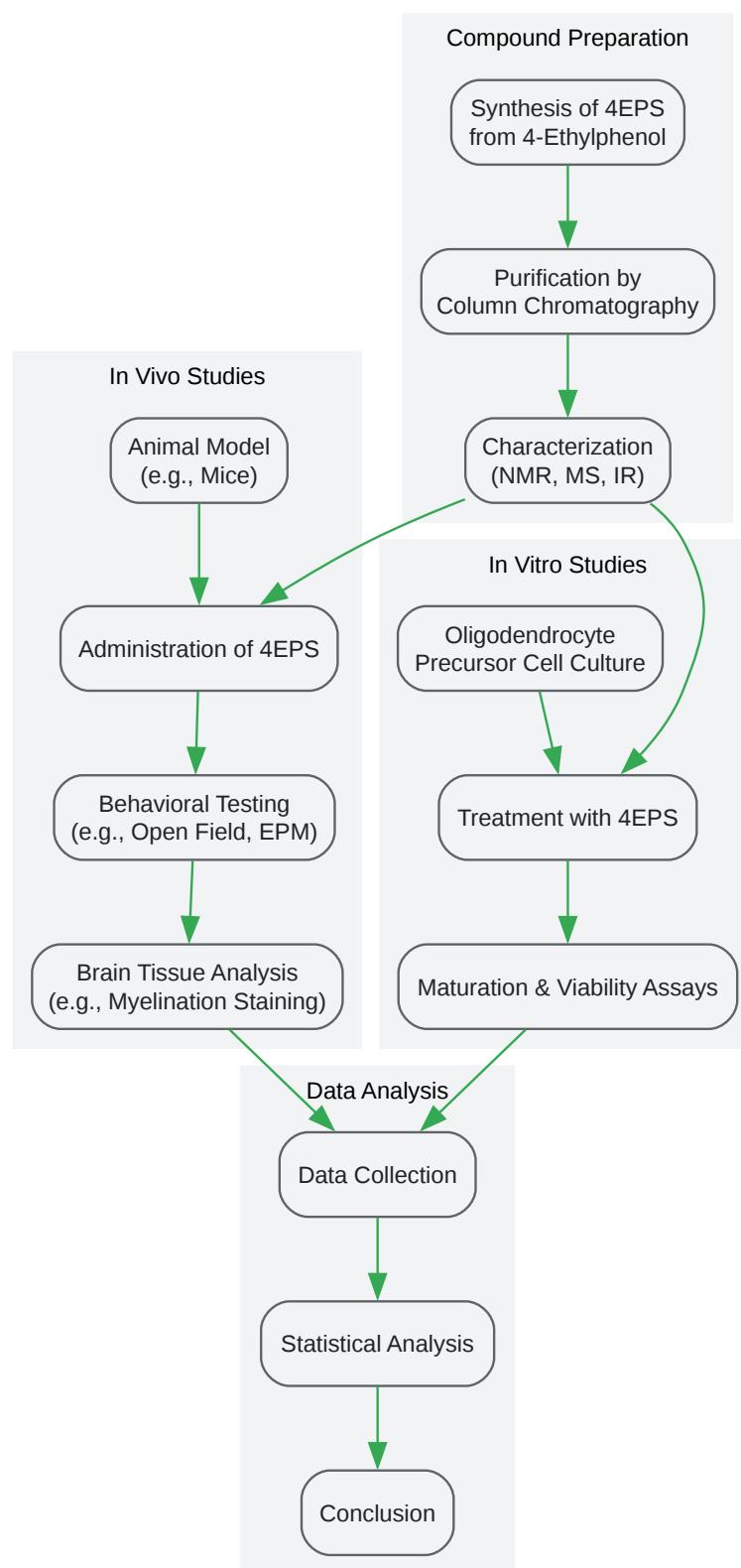


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Caption: Proposed pathway of **4-Ethylphenyl sulfate**'s impact on myelination and behavior.

## Experimental Workflow for Studying 4EPS Effects

The following diagram outlines a general experimental workflow for investigating the effects of **4-Ethylphenyl sulfate** in a research setting.

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Caption: General experimental workflow for investigating **4-Ethylphenyl sulfate**.

## Conclusion

**4-Ethylphenyl sulfate** is a multifaceted molecule with significant implications for health and disease. This technical guide provides a foundational resource for researchers, offering key physicochemical data, outlining methodologies for its synthesis and analysis, and summarizing its known biological activities and signaling pathways. Further research into this gut microbial metabolite holds the potential to uncover novel therapeutic targets for a range of disorders.

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